

N-Methylbenzylamine safety and handling precautions

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Compound of Interest

Compound Name: N-Methylbenzylamine

Cat. No.: B140818

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An In-depth Technical Guide to the Safe Handling of **N-Methylbenzylamine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **N-Methylbenzylamine** (CAS No. 103-67-3), intended for laboratory and drug development professionals. Adherence to these guidelines is crucial for ensuring a safe working environment.

Hazard Identification and Classification

N-Methylbenzylamine is classified as a hazardous chemical. It is harmful if swallowed and causes severe skin burns and eye damage.[1][2][3] Inhalation may cause irritation or corrosive injuries to the respiratory tract.[2][4]

GHS Classification:

- Acute Toxicity, Oral (Category 4)[1][3]
- Skin Corrosion (Sub-category 1B)[1][3]
- Eye Damage (Category 1)
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]
- May cause an allergic skin reaction.[5]

Signal Word: Danger[1]

Hazard Statements:

- H302: Harmful if swallowed.[1][3]
- H314: Causes severe skin burns and eye damage.[1][3][5]
- H317: May cause an allergic skin reaction.[5]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **N-Methylbenzylamine** is provided in the table below.

Property	Value
Appearance	Clear, colorless to pale yellow liquid[2]
CAS Number	103-67-3[1]
Molecular Formula	C ₈ H ₁₁ N[6][7]
Molecular Weight	121.18 g/mol [7]
Boiling Point	185 °C (365 °F)[8]
Flash Point	77 °C (170.6 °F)[2]
Autoignition Temperature	380 °C (716 °F)[2]
Density	0.94 g/cm ³ [3]
Solubility	Soluble in water and organic solvents like ethanol and ether.[3]

Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure stability.

Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[\[1\]](#)[\[9\]](#)
- Avoid contact with skin, eyes, and clothing.[\[1\]](#)[\[6\]](#)
- Do not breathe vapors or mist.[\[2\]](#)
- Use non-sparking tools and take measures to prevent the buildup of electrostatic charge.[\[1\]](#)[\[6\]](#)
- Ground and bond containers when transferring material.[\[2\]](#)
- Wash hands thoroughly after handling.[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)
- Keep away from sources of ignition, heat, sparks, and open flames.[\[2\]](#)[\[9\]](#)
- Store in a corrosives area.[\[3\]](#)[\[9\]](#)
- Incompatible with strong oxidizing agents, acids, acid anhydrides, acid chlorides, and carbon dioxide.[\[3\]](#)[\[9\]](#)

Personal Protective Equipment (PPE)

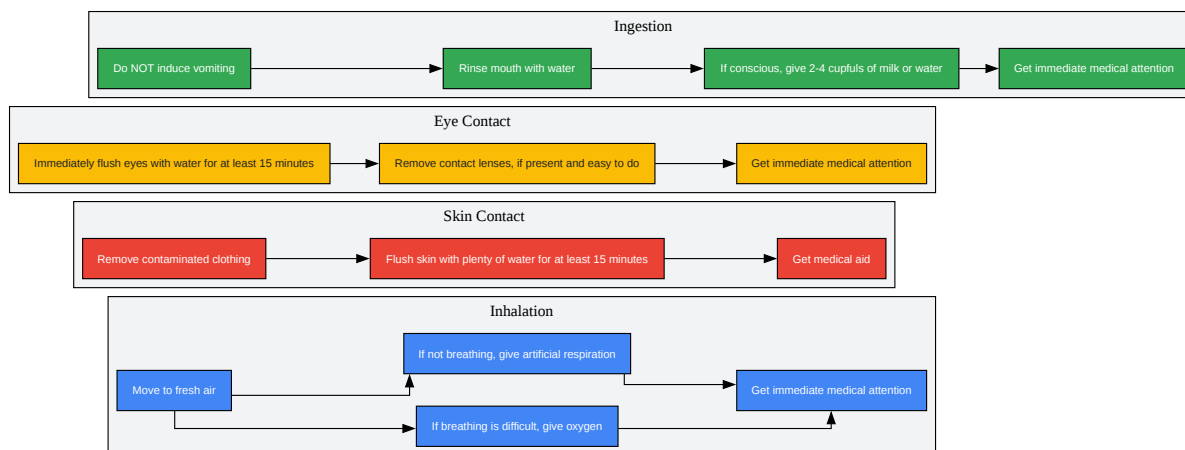
The following personal protective equipment should be worn when handling **N-Methylbenzylamine**:

PPE Category	Specification
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield.[1][10]
Hand Protection	Wear chemical-resistant gloves (e.g., nitrile, neoprene, or PVC). Inspect gloves before use.[1][10]
Body Protection	Wear a flame-resistant lab coat and appropriate protective clothing to prevent skin exposure.[1][2]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA approved respirator.[2]

First Aid Measures

Immediate medical attention is required in case of exposure.

First Aid Procedures:



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Caption: First aid procedures for **N-Methylbenzylamine** exposure.

- Inhalation: Remove the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove contaminated clothing and shoes. Flush the skin with plenty of water for at least 15 minutes. Get medical aid.[2]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Get immediate medical attention.[2][6]

- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get immediate medical attention.[2]

Fire-Fighting Measures

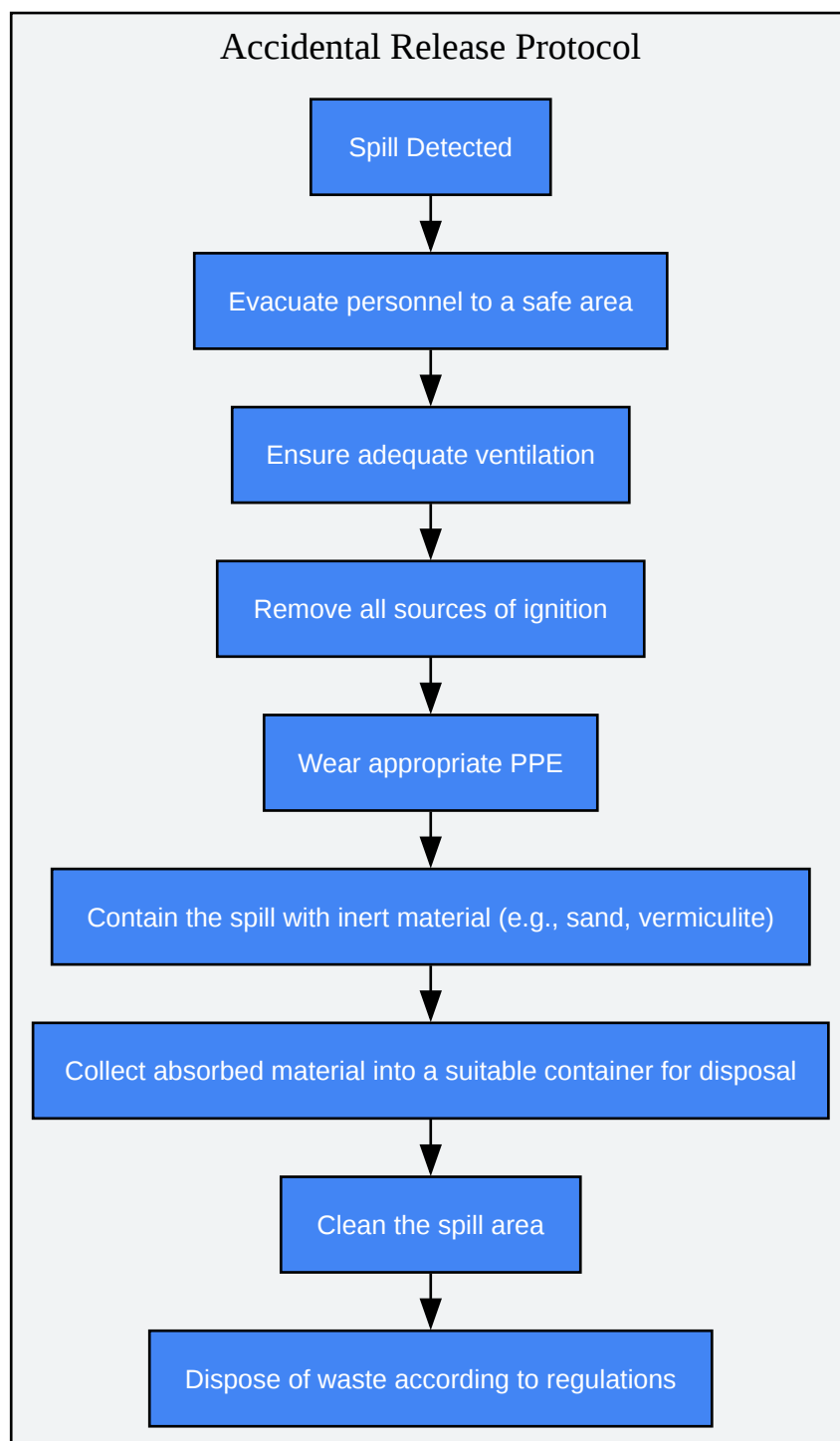
N-Methylbenzylamine is a combustible liquid.[2]

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[1][6]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[5]
- Specific Hazards: Thermal decomposition can produce irritating gases and vapors, including nitrogen oxides, carbon monoxide, and carbon dioxide.[6][9] Fumes can form explosive mixtures with air.[11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Accidental Release Measures

In the event of a spill, follow these procedures to minimize hazards.

Spill Response Workflow:



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Caption: Workflow for handling an accidental spill.

- Personal Precautions: Wear appropriate personal protective equipment, including respiratory protection, chemical-resistant gloves, and eye protection.[1][11]
- Environmental Precautions: Prevent the spill from entering drains or waterways.[1]
- Containment and Cleaning: Absorb the spill with an inert material such as sand, earth, or vermiculite.[2] Collect the absorbed material into a suitable, closed container for disposal.[1] Use spark-proof tools and explosion-proof equipment.[1]

Disposal Considerations

Dispose of **N-Methylbenzylamine** and contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[1] Contact a licensed professional waste disposal service.[8]

Toxicological Information

While comprehensive toxicological data is not readily available in all safety data sheets, the primary hazards are acute oral toxicity and severe skin and eye corrosion.[1]

Toxicity Endpoint	Result
Acute Oral Toxicity	Category 4 - Harmful if swallowed[1]
Skin Corrosion/Irritation	Sub-category 1B - Causes severe skin burns[1]
Serious Eye Damage/Irritation	Causes severe eye damage[1]

No specific LD50 or LC50 data was consistently reported across the reviewed safety data sheets.

Experimental Protocols

Detailed experimental protocols involving **N-Methylbenzylamine** should be developed in accordance with standard laboratory safety practices and the specific requirements of the research. Key safety considerations for protocol development include:

- Risk Assessment: Conduct a thorough risk assessment for any new procedure involving this chemical.
- Engineering Controls: Utilize fume hoods and ensure proper ventilation.
- Personal Protective Equipment: Select PPE appropriate for the scale and nature of the experiment.
- Emergency Procedures: Ensure that all personnel are aware of emergency procedures and the location of safety equipment such as eyewash stations and safety showers.[2]

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